

# commercial availability and suppliers of 3-(tert-butoxycarbonyl)benzoic acid

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## Compound of Interest

**Compound Name:** 3-(tert-Butoxycarbonyl)benzoic acid

**Cat. No.:** B1271466

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An In-depth Technical Guide to **3-(tert-butoxycarbonyl)benzoic Acid** for Researchers and Drug Development Professionals

## Authored by: Gemini, Senior Application Scientist Abstract

**3-(tert-butoxycarbonyl)benzoic acid** (CAS No. 33704-19-7) is a bifunctional organic molecule of significant interest in the fields of medicinal chemistry, organic synthesis, and materials science. Its structure, featuring a carboxylic acid and a tert-butoxycarbonyl (Boc) protected functional group precursor on a benzene ring, makes it a versatile building block for the synthesis of complex molecules. This guide provides a comprehensive overview of its commercial availability, key suppliers, physicochemical properties, and applications. Furthermore, it details essential safety protocols, handling procedures, and quality control methodologies pertinent to its use in a research and development setting.

## Introduction: A Versatile Synthetic Building Block

**3-(tert-butoxycarbonyl)benzoic acid** is a derivative of isophthalic acid where one of the carboxylic acid groups is protected as its tert-butyl ester. This mono-protection strategy is crucial in multi-step organic synthesis, allowing for selective reactions at the unprotected carboxylic acid moiety. The tert-butoxycarbonyl group is stable under a variety of reaction conditions but can be readily removed under acidic conditions to liberate the second carboxylic

acid, enabling further functionalization. This dual reactivity makes it an invaluable intermediate for constructing complex molecular architectures, including pharmaceutical agents and functional materials.[\[1\]](#)[\[2\]](#)

The primary utility of this compound lies in its role as a linker or scaffold. The carboxylic acid can be readily converted into amides, esters, or other functional groups, while the Boc-ester serves as a latent carboxylic acid, providing a strategic handle for subsequent synthetic transformations.

## Commercial Availability and Sourcing

**3-(tert-butoxycarbonyl)benzoic acid** is readily available from a multitude of chemical suppliers, catering to needs ranging from small-scale academic research to larger-scale drug development campaigns. Purity levels are typically high, often exceeding 98%, which is suitable for most synthetic applications.

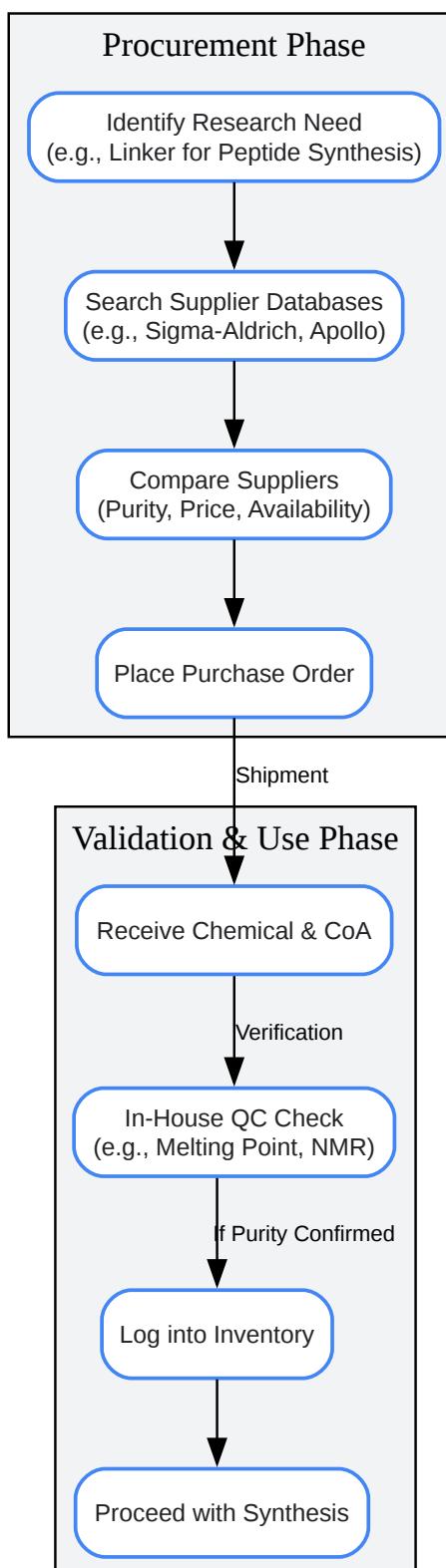
**Table 1: Prominent Commercial Suppliers**

Supplier	Product / Catalog No.	Typical Purity	Available Quantities
Sigma-Aldrich	CIAH9884FBEF-1G	98%	Gram scale
Lead Sciences (BLDpharm)	BD14023	98% <a href="#">[3]</a>	100mg, 250mg <a href="#">[3]</a>
Apollo Scientific	MFCD00235884	98% <a href="#">[4]</a>	5g, 25g, 100g, 500g, 2.5kg <a href="#">[4]</a>
SynQuest Laboratories, Inc.	2623-1-X8	Not specified	Inquiry-based
P212121 Store	MS-009278-1G	Not specified	1g

Note: Pricing and availability are subject to change. For bulk quantities and current pricing, direct inquiry with the supplier is recommended.

## Procurement and Quality Control Workflow

The process of acquiring and validating a chemical like **3-(tert-butoxycarbonyl)benzoic acid** for research is critical for experimental success. The following workflow outlines the key steps from supplier selection to experimental use.



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Caption: Workflow for procurement and validation of research chemicals.

## Physicochemical and Safety Profile

Understanding the properties and hazards of a chemical is paramount for its safe handling and effective use in experiments.

**Table 2: Key Physicochemical Properties**

Property	Value	Source
CAS Number	33704-19-7	[3][5][6]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub>	[3][5][6]
Molecular Weight	222.24 g/mol	[3][6]
Appearance	Solid / White to off-white powder	
Melting Point	152-153 °C	
Boiling Point	357.6 ± 25.0 °C at 760 mmHg	
Storage	Store at room temperature, sealed in a dry place.	[3]

## Safety and Handling

According to safety data sheets, **3-(tert-butoxycarbonyl)benzoic acid** presents several hazards.[5]

- **Health Hazards:** Harmful if swallowed (Acute Toxicity, Oral)[5], causes skin irritation[5][7], causes serious eye irritation[5][7], and may cause respiratory irritation[5][7].
- **Personal Protective Equipment (PPE):** Always wear protective gloves, chemical safety goggles, and a lab coat.[5][8] Handle in a well-ventilated area or under a chemical fume hood.[5][9]
- **First Aid Measures:**
  - **Skin Contact:** Immediately wash off with soap and plenty of water.[8][9]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8][9]
- Ingestion: If swallowed, rinse mouth with water and consult a physician.[8][9]
- Inhalation: Move the person into fresh air.[8][9]
- Storage and Stability: The product is stable under normal handling and storage conditions.[5] It should be stored in a tightly closed container in a dry, well-ventilated place.[3]

## Synthesis, Quality Control, and Applications

### Synthetic Considerations

The synthesis of **3-(tert-butoxycarbonyl)benzoic acid** and related compounds typically involves the protection of a carboxylic acid or an amino group with a tert-butoxycarbonyl (Boc) group. The most common reagent for this transformation is di-tert-butyl dicarbonate (Boc)<sub>2</sub>O.[2] This protecting group strategy is fundamental in organic synthesis, allowing for sequential modifications of a molecule without unintended side reactions.[1]

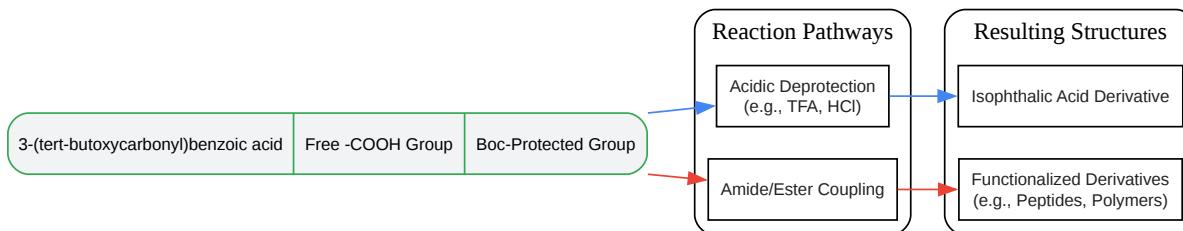
### Quality Control and Analytical Methods

Ensuring the purity of starting materials is a cornerstone of reproducible research. For **3-(tert-butoxycarbonyl)benzoic acid**, several analytical methods are employed:

- Melting Point Determination: A simple and effective preliminary test for purity. Impurities typically depress and broaden the melting point range.[10]
- Chromatography (HPLC): High-Performance Liquid Chromatography, often with UV detection, is the industry standard for quantifying the purity of organic compounds.[10] Suppliers typically use this method to certify their products.
- Spectroscopy (NMR, Mass Spectrometry): Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the chemical structure, while Mass Spectrometry (MS) confirms the molecular weight.[10]
- Titration: As a benzoic acid derivative, its purity can also be assessed via acid-base titration. [10]

## Core Applications in Research and Development

The bifunctional nature of **3-(tert-butoxycarbonyl)benzoic acid** dictates its primary role as a versatile intermediate in synthesis.



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Caption: Synthetic utility of **3-(tert-butoxycarbonyl)benzoic acid**.

- **Drug Discovery:** Benzoic acid derivatives are common scaffolds in medicinal chemistry.<sup>[2]</sup> This compound serves as an intermediate in the synthesis of various pharmaceutical agents. <sup>[11][12]</sup> It allows for the controlled assembly of molecules where one part of the molecule is built upon the free carboxylic acid, and a second part is introduced after the deprotection of the tert-butyl ester.
- **Peptide Synthesis:** It can be used to introduce a benzoic acid moiety into a peptide sequence, acting as a linker or a conformational constraint.<sup>[12]</sup>
- **Materials Science:** The rigid aromatic core and the two distinct functional handles make it a candidate for the synthesis of novel polymers and functional materials.

## Conclusion

**3-(tert-butoxycarbonyl)benzoic acid** is a commercially accessible and highly valuable chemical intermediate for scientific research and development. Its unique structure provides synthetic chemists with a tool for the strategic and controlled synthesis of complex molecules. A thorough understanding of its properties, suppliers, and safety requirements, as outlined in this guide, is essential for its effective and safe utilization in the laboratory.

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